

4-tert-Butyl-o-xylene safety data sheet

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **4-tert-Butyl-o-xylene**

Cat. No.: **B1293698**

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An In-Depth Technical Guide to the Safe Handling of **4-tert-Butyl-o-xylene**

For Researchers, Scientists, and Drug Development Professionals

Introduction: Beyond the Label

4-tert-Butyl-o-xylene (CAS No. 7397-06-0), also known as 4-(1,1-dimethylethyl)-1,2-dimethylbenzene, is an alkylated aromatic hydrocarbon with utility as a solvent and a synthetic intermediate in pharmaceutical and chemical research.^{[1][2]} Its molecular structure, featuring a benzene ring substituted with two methyl groups and a bulky tert-butyl group, dictates its unique physical properties and chemical reactivity.^[1] While standard Safety Data Sheets (SDS) provide a necessary overview of hazards, this guide is designed for the professional researcher. It delves into the causality behind the safety protocols, grounding them in the physicochemical and toxicological principles that govern the behavior of this compound. Understanding why a precaution is necessary is paramount to fostering a proactive safety culture and ensuring the integrity of experimental work.

Section 1: Physicochemical Drivers of Hazard

The inherent risks of a chemical are intrinsically linked to its physical and chemical properties. For **4-tert-butyl-o-xylene**, its flammability, vapor pressure, and solvent characteristics are the primary drivers of physical hazards in a laboratory setting.

Combustibility and Flammability

4-tert-Butyl-o-xylene is classified as a combustible liquid (GHS Category 4).^[3] This classification is a direct consequence of its relatively high flash point. Unlike highly flammable liquids, it does not typically pose an ignition hazard at ambient temperatures but requires preheating or exposure to a high-energy ignition source.

Table 1: Key Physicochemical Properties

Property	Value	Implication for Safe Handling	Source
Molecular Formula	<chem>C12H18</chem>	-	[4][5]
Molecular Weight	162.27 g/mol	Influences vapor density.	[4][5]
Appearance	Clear, colorless liquid	Allows for easy visual identification of the pure substance.	[6][7]
Flash Point	82 °C / 179.6 °F	Combustible. Requires heating to generate flammable vapor/air mixtures. Avoid open flames, sparks, and hot surfaces.	[3]
Boiling Point	~211-216 °C	Low volatility at room temperature reduces inhalation risk compared to more volatile solvents, but vapors can accumulate during heating.	[6][7]
Vapor Pressure	0.207 mmHg at 25°C	Contributes to low volatility.	[7]
Density	~0.87 g/cm³ at 25°C	Lighter than water. In case of a spill into water, it will float, affecting containment strategies.	[2]

| Solubility | Insoluble in water | Spills will not be diluted by water; appropriate absorbents are necessary. | |

The primary causal factor for its combustibility is the hydrocarbon nature of the molecule. Upon heating, it emits vapors that can form an explosive mixture with air. The energy from an ignition source breaks the C-H and C-C bonds, initiating a radical chain reaction with atmospheric oxygen. This reaction is exothermic, sustaining the combustion process and producing hazardous decomposition products, primarily carbon monoxide (CO) and carbon dioxide (CO₂), along with other potentially toxic fumes.^[3]

Reactivity Profile: The Aromatic Ring and Alkyl Groups

The chemical reactivity of **4-tert-butyl-o-xylene** is dominated by its aromatic ring. Aromatic compounds exhibit unique stability and tend to undergo substitution reactions rather than the addition reactions typical of alkenes.^[8] However, the molecule is not inert.

- Incompatibility with Oxidizing Agents: This is the most critical chemical incompatibility.^[3] Strong oxidizers (e.g., nitrates, perchlorates, permanganates) can react violently with the alkyl (methyl and tert-butyl) side chains. These reactions are highly exothermic and can lead to ignition or explosion. The mechanism involves the abstraction of hydrogen atoms from the alkyl groups, initiating a rapid, uncontrolled oxidation cascade.
- Reaction with Strong Acids: While the benzene ring is relatively stable, strong acids can catalyze electrophilic aromatic substitution reactions.^[9] Although not as vigorous as the reaction with oxidizers, these reactions can generate heat and potentially hazardous byproducts.

Hazardous polymerization of **4-tert-butyl-o-xylene** is not expected to occur under normal laboratory conditions.^[3]

Section 2: Toxicological Profile and Health Hazards

The toxicological properties of **4-tert-butyl-o-xylene** have not been fully investigated.^[3] This data gap is a critical hazard in itself and necessitates a conservative approach to handling, assuming a hazard profile similar to or greater than its parent compound, o-xylene. The addition of the lipophilic tert-butyl group could potentially alter its absorption, distribution, metabolism, and excretion (ADME) profile, and thus its toxicity.

Routes of Exposure and Primary Health Effects

The primary routes of occupational exposure are inhalation and dermal contact.[10]

- Skin Irritation (GHS Category 2): Direct contact with the liquid can cause skin irritation.[3][6] As an organic solvent, it defats the skin by dissolving the natural protective oils, leading to dryness, redness, and dermatitis upon prolonged or repeated contact.[10]
- Eye Irritation (GHS Category 2): Causes serious eye irritation upon contact.[3][6] Splashes can cause stinging and potential damage to the cornea.[10]
- Respiratory Irritation (GHS Category 3, STOT SE): Inhalation of vapors or mists may cause respiratory tract irritation.[3][6] Symptoms can include coughing and shortness of breath.[11]

Systemic and Chronic Toxicity

While specific data for **4-tert-butyl-o-xylene** is lacking, data from the parent compound, xylene, provides a basis for assessing potential systemic effects. Xylene overexposure is known to affect the central nervous system (CNS), causing symptoms like dizziness, headache, and nausea.[11][12] Chronic exposure may impact the liver and kidneys.[13]

Table 2: Toxicological Data (Surrogate Data from Xylene Isomers)

Metric	Value	Species	Compound	Significance	Source
LD ₅₀ (Oral)	3500 - 3608 mg/kg	Rat	o-Xylene	Provides an estimate of acute oral toxicity.	[13]

| LC₅₀ (Inhalation) | 4330 - 4595 ppm (6h) | Rat, Mouse | o-Xylene | Indicates acute inhalation hazard. |[13][14] |

It is crucial to note that no specific occupational exposure limits (OELs), such as an OSHA Permissible Exposure Limit (PEL) or ACGIH Threshold Limit Value (TLV), have been established for **4-tert-butyl-o-xylene**.[3] Therefore, it is prudent to adhere to the established limits for xylene as a conservative minimum standard.

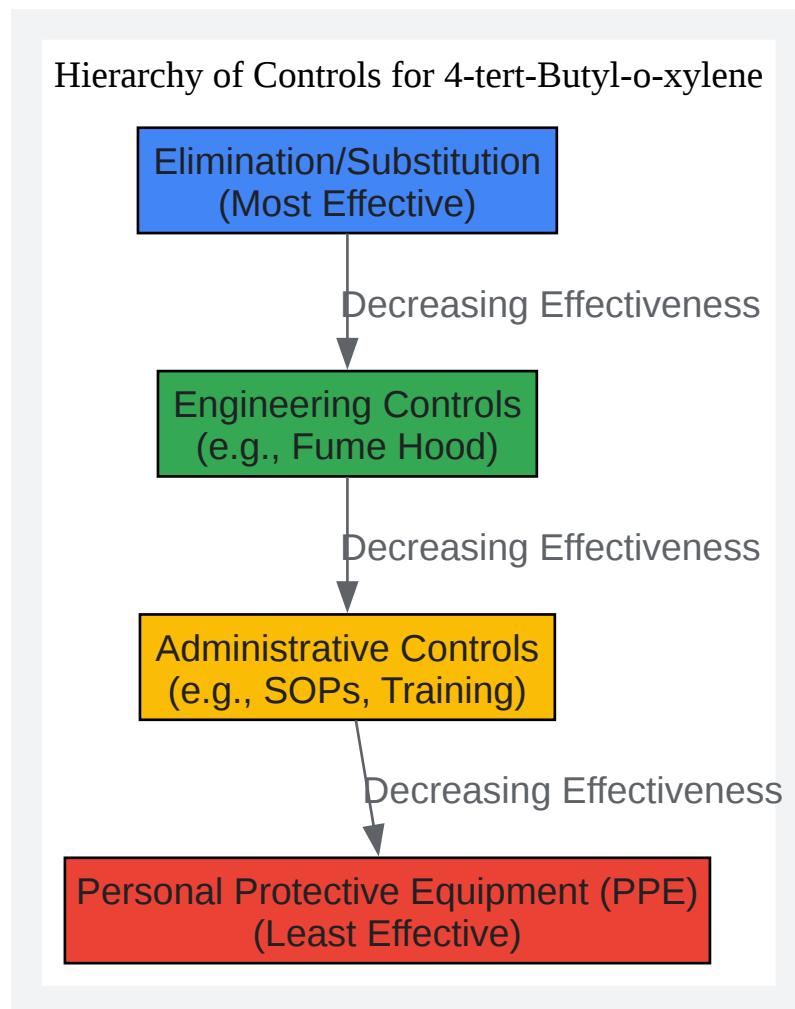
Table 3: Occupational Exposure Limits (for Xylenes)

Organization	Limit	Value	Notes
OSHA	PEL (8-hr TWA)	100 ppm	Legally enforceable limit.[10][15][16]
NIOSH	REL (10-hr TWA)	100 ppm	Recommended exposure limit.[15]
NIOSH	STEL (15-min)	150 ppm	Short-term exposure limit.[15]
ACGIH	TLV (8-hr TWA)	20 ppm (2021)	Health-based guideline, significantly lower than OSHA PEL.[16]

| ACGIH| STEL (15-min) | 150 ppm |[14][15] |

Section 3: Risk Management and Control Hierarchy

A systematic approach to risk management is essential. The hierarchy of controls provides a framework for implementing the most effective safety measures.



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Caption: Hierarchy of Controls Workflow.

- Substitution: The most effective control is to substitute with a less hazardous chemical if the experimental design allows.
- Engineering Controls: These are physical changes to the workspace that isolate researchers from the hazard.
 - Chemical Fume Hood: All handling of **4-tert-butyl-o-xylene** that may generate vapors (e.g., heating, transferring, reactions) must be conducted inside a certified chemical fume hood. This is the primary engineering control to minimize inhalation exposure.

- Ventilation: Ensure the laboratory has adequate general ventilation to prevent the accumulation of fugitive vapors.[3]
- Administrative Controls: These are work policies and procedures that reduce exposure.
 - Standard Operating Procedures (SOPs): Develop and strictly follow detailed SOPs for all experiments involving this chemical.
 - Designated Areas: Designate specific areas for the storage and handling of **4-tert-butyl-o-xylene**.
 - Training: Ensure all personnel are trained on the specific hazards and handling procedures for this chemical before they begin work.
- Personal Protective Equipment (PPE): PPE is the last line of defense and must be used in conjunction with the controls above.

Protocol 3.1: Personal Protective Equipment (PPE) Selection and Use

This protocol is a self-validating system; proper selection, inspection, and use are required at every step.

- Eye and Face Protection:
 - Causality: To prevent serious eye irritation from splashes.[3]
 - Action: Wear ANSI Z87.1-compliant safety glasses with side shields at a minimum. When there is a significant risk of splashing, wear chemical splash goggles. A face shield may be required for large-scale operations.
- Skin Protection:
 - Causality: To prevent skin irritation and potential absorption.[3]
 - Gloves: Wear appropriate chemical-resistant gloves. Nitrile gloves may provide adequate protection for incidental contact, but for prolonged contact or immersion, heavier-duty gloves (e.g., Viton®, Barrier®) should be considered. Always check the glove

manufacturer's compatibility chart. Inspect gloves for any signs of degradation or puncture before each use.

- Lab Coat: Wear a flame-resistant lab coat to protect skin and clothing. Ensure it is fully buttoned.
- Respiratory Protection:
 - Causality: To prevent respiratory irritation from vapors, especially if engineering controls are insufficient or during an emergency.
 - Action: Respiratory protection is generally not required when working within a certified chemical fume hood. If a situation arises where the airborne concentration may exceed the OEL (using the conservative xylene TLV as a guide), a NIOSH-approved respirator with an organic vapor cartridge is necessary. Respirator use requires a formal respiratory protection program, including fit testing and training.

Section 4: Emergency Preparedness and Response

Preparedness is key to mitigating the consequences of an incident.

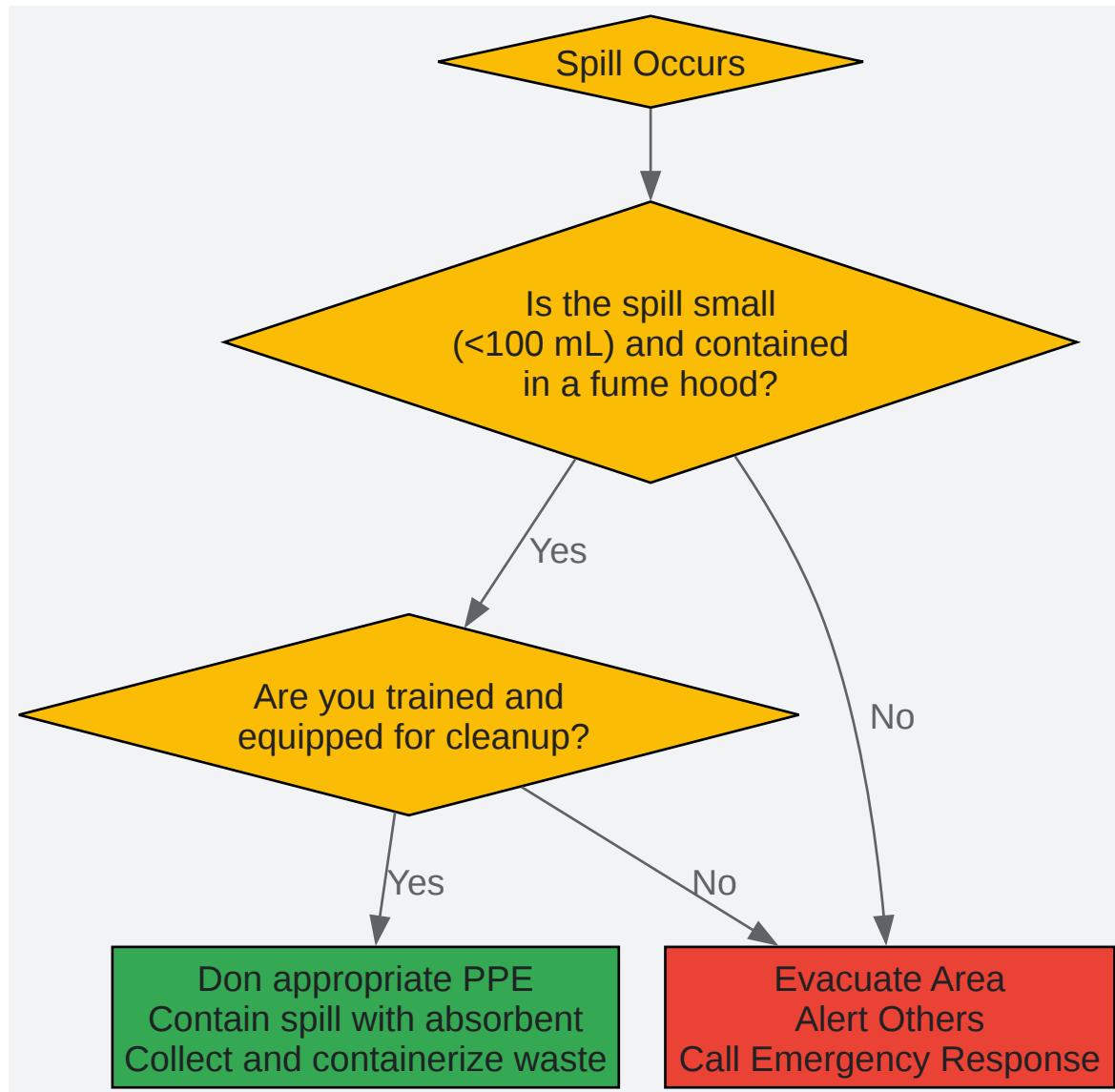
First-Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury.

- Inhalation: If a researcher inhales vapors and feels unwell, immediately move them to fresh air.^[3] If they are not breathing, provide artificial respiration. Seek immediate medical attention.^[3]
- Skin Contact: If skin contact occurs, immediately remove contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes.^[3] If irritation persists, seek medical attention.^[3]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[3] Remove contact lenses if present and easy to do.^[1] Seek immediate medical attention from an ophthalmologist.

- Ingestion: Do not induce vomiting due to the risk of aspiration into the lungs. Clean the mouth with water and drink plenty of water afterwards.[\[3\]](#) Seek immediate medical attention.[\[3\]](#)

Protocol 4.1: Spill Response



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Caption: Emergency Spill Response Decision Tree.

- Evacuate and Alert: For large spills or any spill outside of a fume hood, evacuate the immediate area, alert nearby personnel, and contact your institution's emergency response team.

- Control Ignition Sources: Remove all sources of ignition from the area.[3]
- Ventilate: Increase ventilation to the area if it is safe to do so.
- Containment (for trained personnel on small, contained spills only):
 - Causality: To prevent the spread of the liquid and to safely absorb it for disposal.
 - Action: Wear the PPE specified in Protocol 3.1. Cover the spill with an inert, non-combustible absorbent material such as vermiculite, dry sand, or earth. Do not use combustible materials like paper towels.
 - Collection: Once absorbed, use non-sparking tools to carefully scoop the material into a suitable, sealable container for hazardous waste disposal.
 - Decontamination: Clean the spill area with soap and water.
 - Disposal: Dispose of the contaminated absorbent and any contaminated PPE as hazardous waste in accordance with local, state, and federal regulations.[3]

Section 5: Storage and Disposal

- Storage: Store containers in a dry, cool, and well-ventilated area, away from heat, sparks, and open flames.[3] Keep containers tightly closed to prevent the escape of vapors.[3] Store separately from incompatible materials, especially strong oxidizing agents.[3]
- Disposal: Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[3] Do not empty into drains.

Conclusion

4-tert-Butyl-o-xylene is a valuable compound in research and development, but it demands respect and careful handling. Its profile as a combustible liquid with irritant properties necessitates a multi-layered safety approach. By understanding the chemical principles that drive its hazards—from its flash point to its reactivity with oxidizers—and by implementing a robust hierarchy of controls, researchers can confidently manage the risks. The absence of

comprehensive toxicological data should not be seen as an indication of safety, but rather as a mandate for a more cautious and diligent application of established safety protocols.

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- To cite this document: BenchChem. [4-tert-Butyl-o-xylene safety data sheet]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1293698#4-tert-butyl-o-xylene-safety-data-sheet>]

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